

Inophyllum E: A Technical Guide to its Natural Sources, Isolation, and Biological Activities

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Compound of Interest

Compound Name: *Inophyllum E*

Cat. No.: B15590019

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Inophyllum E is a pyranocoumarin derivative that has been isolated from the tropical tree *Calophyllum inophyllum*. This technical guide provides a comprehensive overview of the natural sources of **Inophyllum E**, its isolation, and a summary of its known biological activities, with a focus on cytotoxicity and anti-inflammatory potential. The information is presented to be a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Natural Sources of Inophyllum E

The primary and thus far only known natural source of **Inophyllum E** is the tree *Calophyllum inophyllum*, a large evergreen plant belonging to the family Calophyllaceae. This tree is widely distributed in coastal regions of the Old World Tropics, from East Africa through Southeast Asia to Australia and the Pacific Islands[1]. **Inophyllum E** has been successfully isolated from both the nuts and leaves of this plant[2][3].

While quantitative data on the yield of **Inophyllum E** specifically is not readily available in the current body of scientific literature, the overall yield of oil from *Calophyllum inophyllum* kernels is significant, ranging from 50-70%^[4]. The concentration of various bioactive compounds, including coumarins like **Inophyllum E**, can be influenced by geographical location and the maturity of the plant material^[5].

Isolation and Purification Protocols

The isolation of **Inophyllum E** from its natural source, *Calophyllum inophyllum*, typically involves solvent extraction followed by chromatographic separation. While a specific, detailed protocol for **Inophyllum E** is not extensively documented, the general procedure can be inferred from the isolation of other coumarins and compounds from this plant.

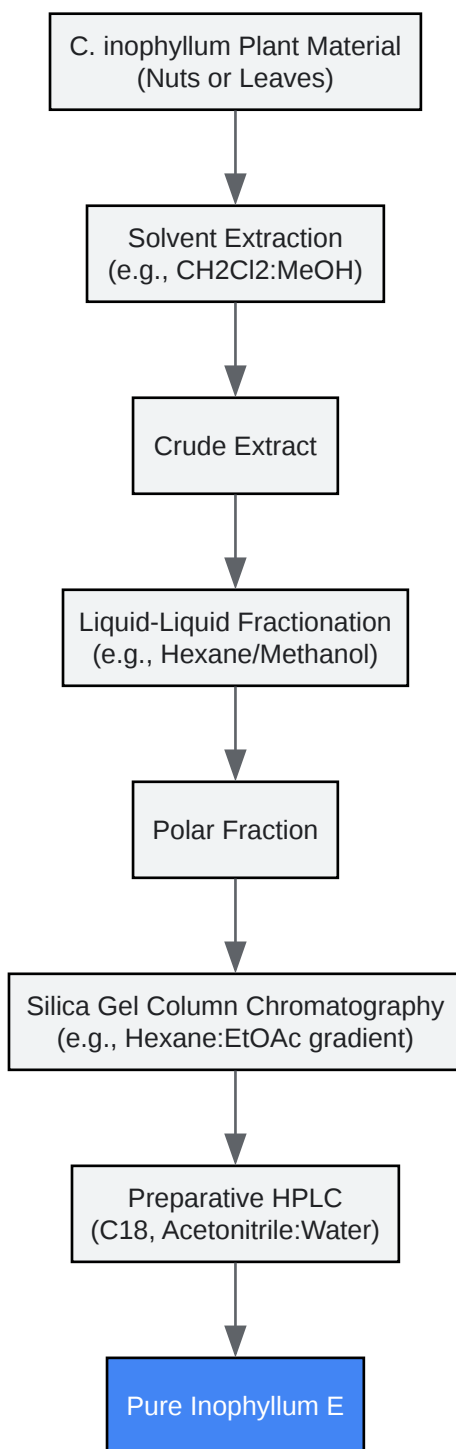
General Experimental Protocol for Isolation

- Extraction:
 - Air-dried and powdered plant material (nuts or leaves) is subjected to extraction with a suitable organic solvent. A common method is maceration with a mixture of dichloromethane and methanol (1:1 v/v) at room temperature for several days^[6].
 - The resulting crude extract is then concentrated under reduced pressure.
- Fractionation:
 - The crude extract is often subjected to liquid-liquid partitioning to separate compounds based on their polarity. For instance, partitioning between n-hexane and methanol can be employed to separate nonpolar and polar constituents.
 - The methanol-soluble fraction, which would contain coumarins like **Inophyllum E**, is then taken for further purification.
- Chromatographic Purification:
 - Column Chromatography: The active fraction is subjected to column chromatography over silica gel. Elution is typically performed with a gradient of solvents, such as mixtures of n-

hexane and ethyl acetate in increasing polarity[7]. Fractions are collected and monitored by Thin Layer Chromatography (TLC).

- Preparative High-Performance Liquid Chromatography (HPLC): Fractions containing the compound of interest are further purified by preparative HPLC on a C18 reversed-phase column. A mobile phase consisting of a mixture of acetonitrile and water is commonly used[8].

The following diagram illustrates a general workflow for the isolation of compounds from *Calophyllum inophyllum*.



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General workflow for the isolation of **Inophyllum E**.

Biological Activities and Data

The biological activities of **Inophyllum E**, as well as crude extracts of *Calophyllum inophyllum* containing this compound, have been investigated for their cytotoxic and anti-inflammatory properties.

Cytotoxic Activity

A key study on the cytotoxic agents from *Calophyllum inophyllum* evaluated a number of isolated compounds, including **Inophyllum E**, against the KB (human epidermoid carcinoma) cell line. In this study, **Inophyllum E** was reported to be inactive[6]. While a specific IC50 value was not provided, this finding suggests a low cytotoxic potential against this particular cancer cell line.

For comparative purposes, the cytotoxic activities of other compounds isolated from *Calophyllum inophyllum* and various extracts are presented in the table below.

Compound/Extract	Cell Line	IC50 Value	Reference
Inophyllum E	KB	Inactive	[6]
Calophyllolide	KB	3.5 µg/mL	[6]
Caloxanthone A	KB	7.4 µg/mL	
Inophylloidic acid	KB	9.7 µg/mL	
Brasiliensic acid	KB	11.0 µg/mL	
Calophynic acid	KB	10.5 µg/mL	
Ethanolic Leaf Extract	MCF-7	120 µg/mL	[1]
Fruit Shell Extract	WiDr	42.47 µg/mL	
Seed Extract	WiDr	1,030.41 µg/mL	
Oil Extract	C6 Glioma	0.22% (24h), 0.082% (48h)	

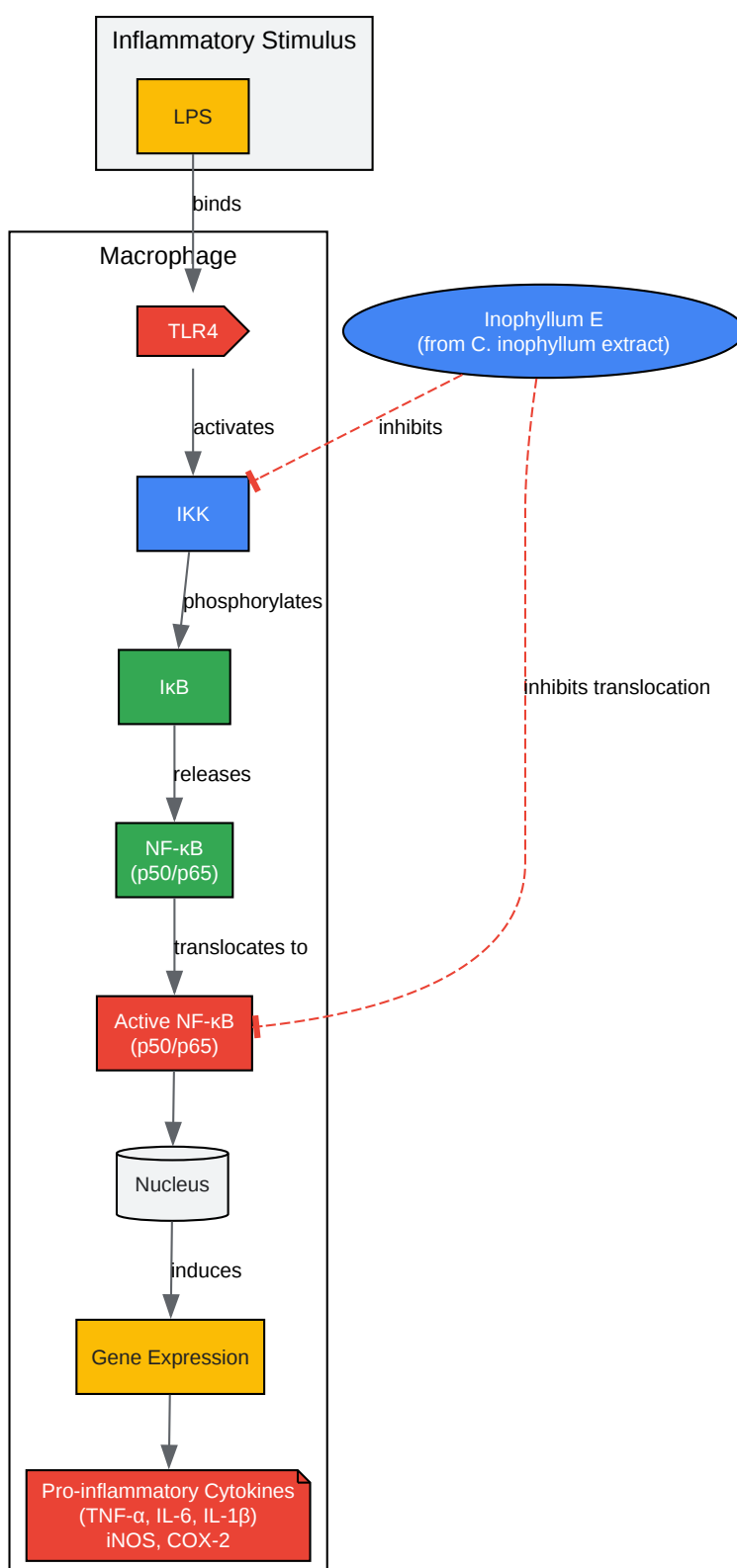
Anti-inflammatory Activity

While direct studies on the anti-inflammatory activity of purified **Inophyllum E** are limited, crude extracts of *Calophyllum inophyllum* fruits, which contain **Inophyllum E**, have demonstrated significant inhibitory effects on cyclooxygenase (COX) and lipoxygenase (LOX) enzymes. At a concentration of 50 µg/mL, the crude extract inhibited 77% of cyclooxygenase and 88% of lipoxygenase activities[10].

Furthermore, an acetone extract of *C. inophyllum* leaves was shown to suppress the production of nitric oxide (NO) and the expression of inducible nitric oxide synthase (iNOS), cyclooxygenase-2 (COX-2), and nuclear factor-kappaB (NF-κB) in a dose-dependent manner in lipopolysaccharide (LPS)-stimulated RAW 264.7 cells[11][12]. This suggests that compounds within the extract, potentially including **Inophyllum E**, may exert anti-inflammatory effects through the inhibition of the NF-κB signaling pathway.

Signaling Pathways

The anti-inflammatory effects of *Calophyllum inophyllum* extracts are believed to be mediated, at least in part, through the modulation of the NF-κB signaling pathway. The diagram below illustrates the proposed mechanism of action.



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